

Solubility Profile of 6-Aminouracil: A Technical Guide

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Compound of Interest

Compound Name: *1-Amino-2,4(1H,3H)-pyrimidinedione*

Cat. No.: *B1275422*

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Disclaimer: This document provides a comprehensive overview of the solubility of 6-aminouracil. Despite the initial topic request for "1-aminouracil," a thorough literature search yielded no specific quantitative solubility data for this isomer. The following information is based on the available data for the closely related and more extensively studied compound, 6-aminouracil.

This technical guide is intended for researchers, scientists, and professionals in drug development, offering an in-depth look at the solubility of 6-aminouracil in various solvents. The document outlines quantitative solubility data, detailed experimental methodologies for solubility determination, and a visual representation of the experimental workflow.

Quantitative Solubility Data

The solubility of 6-aminouracil has been determined in several common solvents. The data presented below is crucial for understanding its behavior in different chemical environments, which is a critical factor in pharmaceutical formulation and analytical method development.

Table 1: Solubility of 6-Aminouracil in Various Solvents at 25°C

Solvent	Solvent Type	Solubility (mg/mL)
Water	Protic	0.73[1]
Dimethyl Sulfoxide (DMSO)	Aprotic	28.47[1]
Acetone	Aprotic	1.25[1]
Propan-2-ol	Protic	0.64[1]
Methanol	Protic	Slightly Soluble[2]

Note: "Slightly soluble" indicates that while precise quantitative data was not specified in the cited source, the compound does exhibit some level of solubility.[2]

Experimental Protocol: Spectrophotometric Determination of Solubility

The following protocol details a common method for determining the solubility of a compound like 6-aminouracil. This method is based on the principle of preparing a saturated solution and then quantifying the concentration of the dissolved solute using UV-Vis spectrophotometry.

Objective: To determine the limiting solubility of 6-aminouracil in a given solvent at a specific temperature.

Materials:

- 6-Aminouracil
- Selected solvents (e.g., water, DMSO, acetone, propan-2-ol)
- Spectrophotometer
- Volumetric flasks
- Pipettes
- Centrifuge

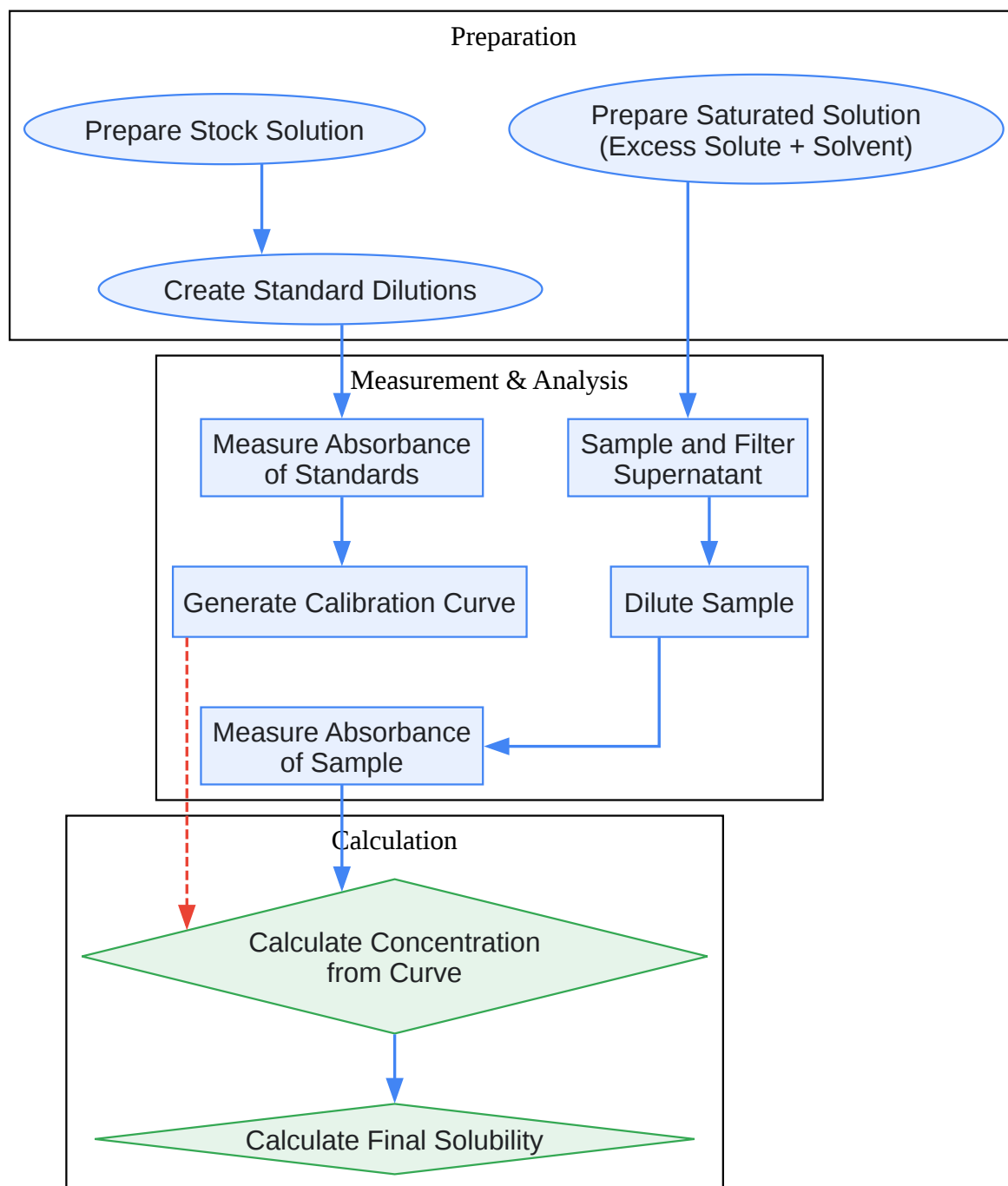
- Thermostatic shaker or water bath
- Syringe filters (0.45 μm)

Procedure:

- Preparation of Calibration Curve: a. Prepare a stock solution of 6-aminouracil of a known concentration in the solvent of interest. b. Perform a series of dilutions to create a set of standard solutions with decreasing concentrations. c. Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for 6-aminouracil. d. Plot a graph of absorbance versus concentration to generate a calibration curve.
- Preparation of Saturated Solution: a. Add an excess amount of 6-aminouracil to a known volume of the solvent in a sealed container. b. Agitate the mixture at a constant temperature (e.g., 25°C) using a thermostatic shaker or water bath for a sufficient period to ensure equilibrium is reached (typically 24-48 hours).
- Sample Analysis: a. After the equilibration period, allow the undissolved solid to settle. b. Carefully withdraw a sample of the supernatant. c. To remove any suspended particles, centrifuge the sample or filter it through a syringe filter. d. Dilute the clear supernatant with the solvent to a concentration that falls within the range of the calibration curve. e. Measure the absorbance of the diluted sample at the λ_{max} .
- Calculation of Solubility: a. Using the equation of the line from the calibration curve, determine the concentration of the diluted sample. b. Calculate the concentration of the original saturated solution by accounting for the dilution factor. This value represents the solubility of 6-aminouracil in the solvent at the specified temperature.

Experimental Workflow Visualization

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of 6-aminouracil.



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Caption: Experimental workflow for determining the solubility of 6-aminouracil.

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References

- 1. cyberleninka.ru [cyberleninka.ru]
- 2. Cas 873-83-6, 6-Aminouracil | lookchem [lookchem.com]
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